

ERD03 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ERD03

Cat. No.: B15560101

[Get Quote](#)

Technical Support Center: ERD03

It appears there has been a misunderstanding regarding the subject "**ERD03**." Our initial research indicates that **ERD03** is an electronic component, specifically a general-use rectifier diode, and not a substance typically used in life science research or drug development.

Datasheets from multiple electronics manufacturers, including Fuji Electric, describe **ERD03** as a silicon rectifier.^{[1][2][3][4][5][6][7][8][9][10]} Its specified operating and storage temperatures relate to its function in electronic circuits.^{[1][9]}

Given this information, creating a technical support center with troubleshooting guides, FAQs, and experimental protocols for researchers and scientists in the field of drug development for this electronic component is not applicable. The requested information, such as signaling pathways and detailed experimental methodologies, does not pertain to a rectifier diode.

To provide you with the accurate and relevant technical support you need, please verify the name of the compound, protein, or molecule of interest. Once the correct name is provided, we will be able to generate the comprehensive technical support center you have requested.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DigChip IC database [digchip.com]
- 2. DigChip IC database [digchip.com]
- 3. ERD03 Datasheet(PDF) - Fuji Electric [alldatasheet.com]
- 4. datasheets360.com [datasheets360.com]
- 5. ERD03-02 Datasheet(PDF) - Galaxy Semi-Conductor Holdings Limited [alldatasheet.com]
- 6. ERD03-04 Datasheet(PDF) - Shenzhen Taychipst Electronic Co., Ltd [alldatasheet.com]
- 7. ERD03-02 Datasheet(PDF) - Diode Semiconductor Korea [alldatasheet.es]
- 8. DigChip IC database [digchip.com]
- 9. pdf.tixer.ru [pdf.tixer.ru]
- 10. ERD03-04 (LGE) PDF技术资料下载 ERD03-04 供应信息 IC Datasheet 数据表 (1/2 页)-芯三七 [pdf.ic37.com]
- To cite this document: BenchChem. [ERD03 stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560101/docs#erd03-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)